

Essential Safety and Logistical Information for AX-15836

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Compound of Interest

Compound Name: AX-15836

Cat. No.: B605709

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This document provides crucial guidance for the safe handling and disposal of **AX-15836**, a potent and selective ERK5 inhibitor. The following procedures are intended for researchers, scientists, and drug development professionals to ensure laboratory safety and proper chemical management.

Chemical and Physical Properties

The table below summarizes the key quantitative data for **AX-15836**.

Property	Value	Reference
Molecular Weight	648.78 g/mol	[1] [2]
Formula	C ₃₂ H ₄₀ N ₈ O ₅ S	[1] [2]
IC ₅₀	8 nM for ERK5	[2] [3]
Purity	≥98% (HPLC)	[1]
CAS Number	2035509-96-5	[1] [2]
Solubility	Soluble to 100 mM in DMSO and 1eq. HCl	
Storage	Store at -20°C	[1] [3]

Proper Disposal Procedures for AX-15836

Proper disposal of **AX-15836** is critical to prevent environmental contamination and ensure personnel safety. The following step-by-step guidance is based on standard laboratory safety protocols for chemical waste.

Step 1: Personal Protective Equipment (PPE)

Before handling **AX-15836** for disposal, ensure you are wearing appropriate Personal Protective Equipment (PPE), including:

- Safety glasses
- Chemical-resistant gloves
- Laboratory coat

Step 2: Waste Classification

AX-15836 should be treated as hazardous chemical waste. Do not dispose of this compound down the drain or in regular trash.

Step 3: Waste Collection and Storage

- Solid Waste: Collect any solid **AX-15836** waste, including empty vials and contaminated consumables (e.g., pipette tips, weigh boats), in a clearly labeled, sealed container designated for hazardous chemical waste.
- Liquid Waste: Solutions containing **AX-15836** should be collected in a sealed, leak-proof, and clearly labeled hazardous waste container. If the solvent used is flammable, store the waste container in a flammable-rated cabinet.

Step 4: Labeling

All waste containers must be clearly labeled with the following information:

- The words "Hazardous Waste"

- The full chemical name: "**AX-15836**"
- The concentration and quantity of the waste
- The date of accumulation

Step 5: Final Disposal

Arrange for the disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) department or a licensed chemical waste disposal contractor. Follow all local, state, and federal regulations for the disposal of hazardous materials.

Experimental Protocols

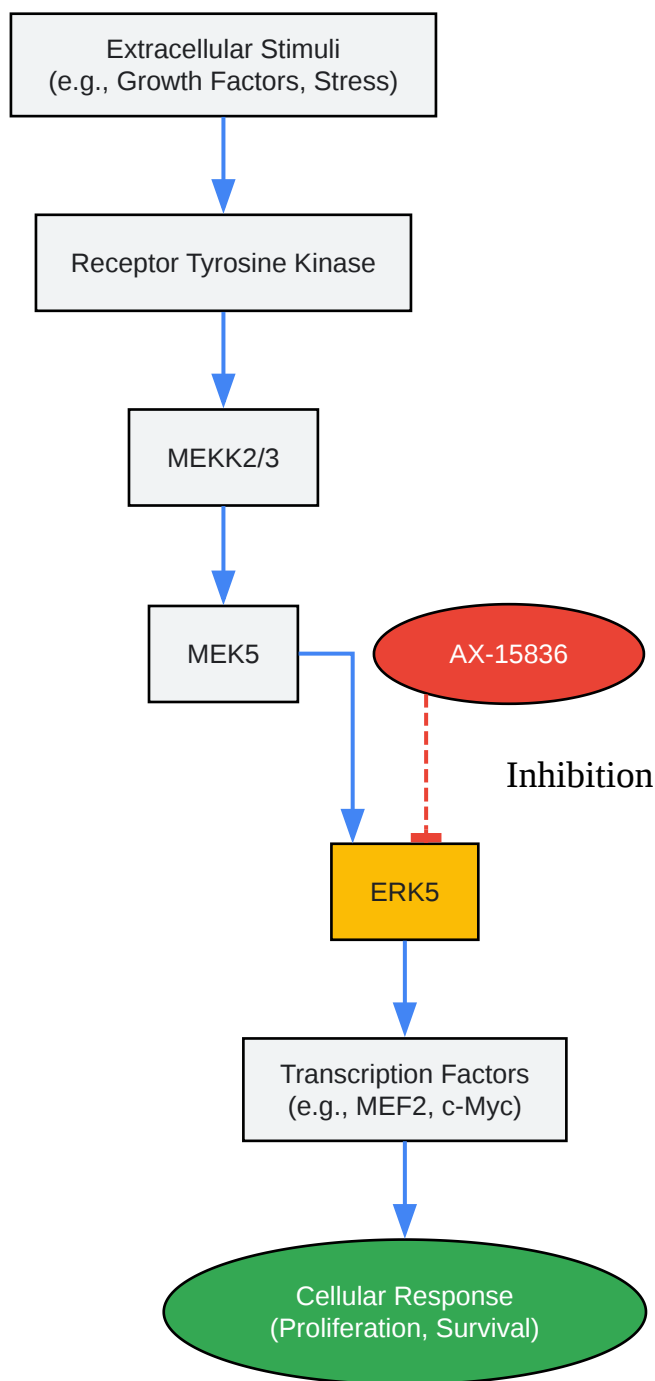
While specific experimental protocols will vary based on the research application, the preparation of stock solutions is a common procedure.

Preparation of a 10 mM Stock Solution in DMSO:

- Calculate the required mass: To prepare 1 mL of a 10 mM stock solution, you will need 6.4878 mg of **AX-15836** (Mass = Molecular Weight x Molarity x Volume).
- Weigh the compound: Carefully weigh the calculated amount of **AX-15836** powder in a microcentrifuge tube.
- Add solvent: Add 1 mL of fresh, anhydrous DMSO to the tube.
- Dissolve: Vortex or sonicate the solution until the compound is completely dissolved.
- Storage: Store the stock solution at -20°C or -80°C in small aliquots to avoid repeated freeze-thaw cycles.

Signaling Pathway Diagram

AX-15836 is a selective inhibitor of ERK5, a key component of the mitogen-activated protein kinase (MAPK) signaling pathway. This pathway is crucial in regulating cellular processes such as proliferation, differentiation, and survival.



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Caption: Simplified ERK5 signaling pathway showing the inhibitory action of **AX-15836**.

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References

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- 2. selleckchem.com [selleckchem.com]
- 3. medchemexpress.com [medchemexpress.com]
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